

# In-Depth Technical Guide to Benzyl 4-(2-oxoethyl)piperidine-1-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl 4-(2-oxoethyl)piperidine-1-carboxylate*

Cat. No.: *B149939*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties, synthesis, and potential biological significance of **Benzyl 4-(2-oxoethyl)piperidine-1-carboxylate**. The information is curated for professionals in the fields of chemical research and drug development.

## Core Physical Properties

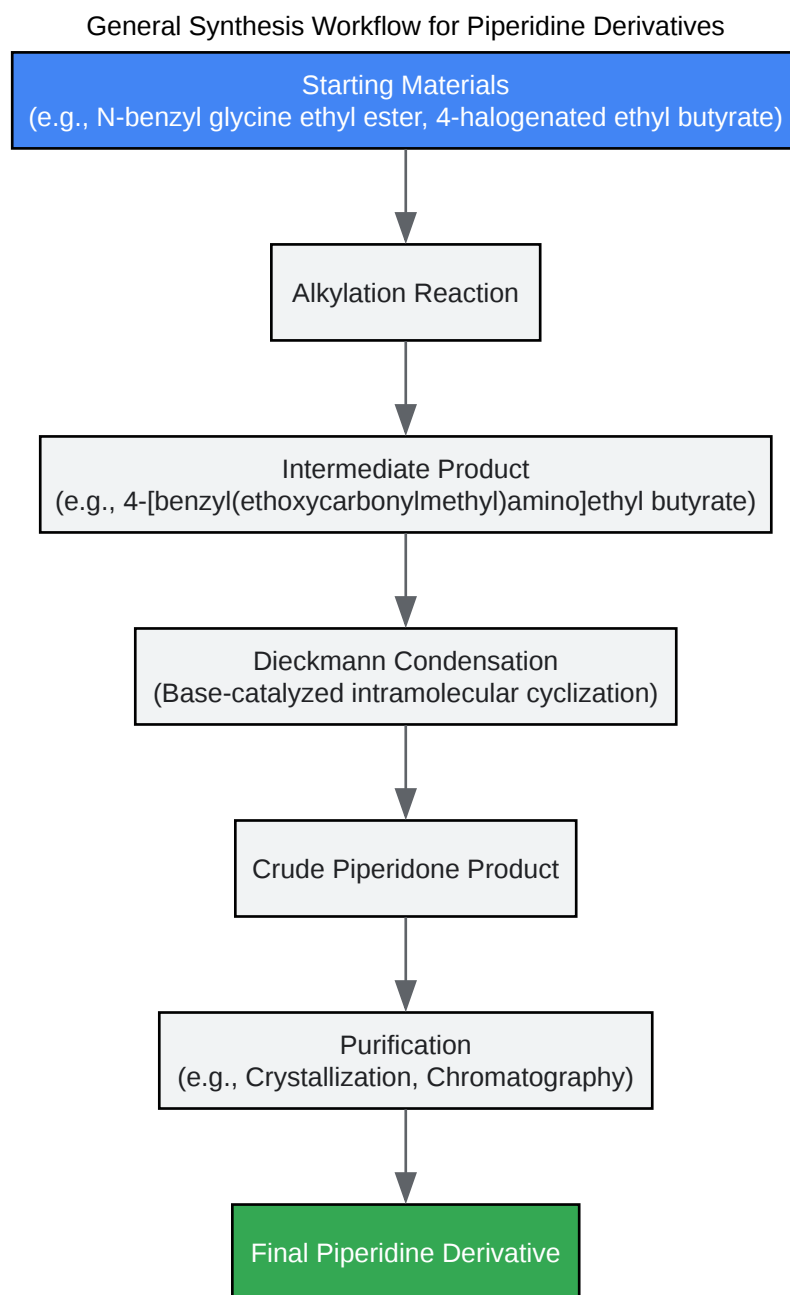
Quantitative data for **Benzyl 4-(2-oxoethyl)piperidine-1-carboxylate** is summarized in the table below. While experimental data for some properties like melting and boiling points are not readily available in published literature, predicted values and data from analogous compounds provide valuable insights.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>19</sub> NO <sub>3</sub>	N/A
Molecular Weight	261.32 g/mol	[1]
Purity	Typically ≥96%	[1]
CAS Number	130312-10-6	[2]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Benzyl 4-(2-oxoethyl)piperidine-1-carboxylate** is not extensively documented in publicly available literature, general methods for the synthesis of piperidine derivatives can be adapted. A plausible synthetic approach involves the Dieckmann condensation.<sup>[3]</sup>

A general experimental workflow for the synthesis of a piperidine core structure is outlined below.



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Caption: General workflow for piperidine derivative synthesis.

A potential synthetic pathway for a related compound, N-benzyl-3-oxopiperidine-4-carboxylic acid ethyl ester hydrochloride, involves the reaction of N-benzyl glycine ethyl ester with a 4-halogenated ethyl butyrate, followed by a base-catalyzed cyclization.[4] The crude product is then purified through crystallization.[4]

## Biological Significance and Potential Applications

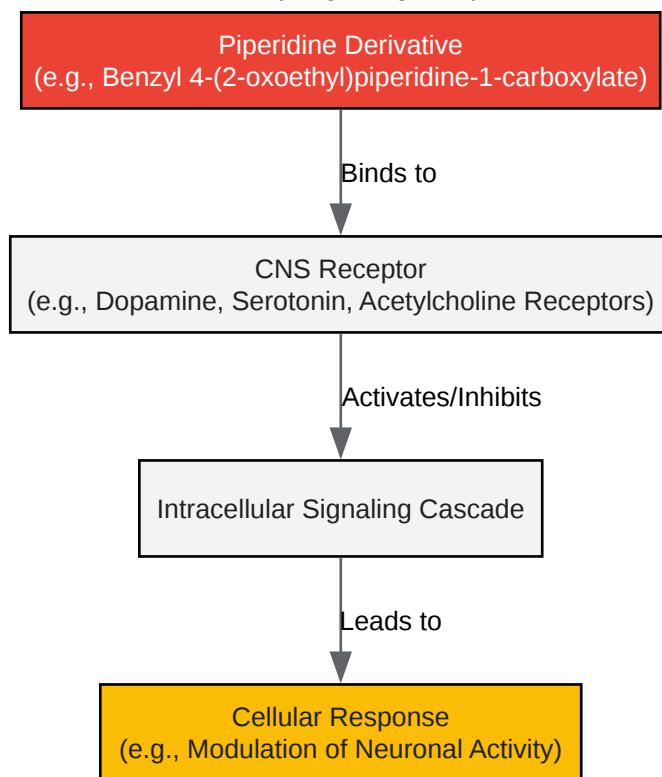
The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in a wide range of pharmaceuticals.[5][6] Derivatives of piperidine exhibit a broad spectrum of biological activities, including neuropharmacological, antimicrobial, anticancer, and anti-inflammatory properties.[6][7]

## Potential in Neuroscience Research

Piperidine derivatives are of significant interest in the development of treatments for neurological and neurodegenerative disorders.[7][8] They have been shown to interact with various receptors in the central nervous system, including dopamine, serotonin, and acetylcholine receptors.[7] For instance, certain piperidine-based compounds act as cholinesterase inhibitors, which are a key therapeutic strategy for Alzheimer's disease.[7]

The general mechanism of action for many neurologically active piperidine compounds involves the modulation of neurotransmitter signaling pathways.

## Potential Neuromodulatory Signaling of Piperidine Derivatives



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Caption: Potential neuromodulatory signaling of piperidine derivatives.

Given the structural similarities to other biologically active piperidines, **Benzyl 4-(2-oxoethyl)piperidine-1-carboxylate** may serve as a valuable building block in the synthesis of novel therapeutic agents, particularly in the realm of neuroscience drug discovery.<sup>[9][10]</sup> Further research is warranted to fully elucidate its specific biological targets and pharmacological profile.

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Address: 3281 E Guasti Rd

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